

A Comparative Guide to Sensitivity Analysis of Groundwater Models Utilizing Neon Input Parameters

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Compound of Interest		
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This guide provides an objective comparison of the influence of various neon (Ne) input parameters on the sensitivity of groundwater models. In the realm of hydrogeology, understanding model sensitivity is paramount for robust calibration, validation, and uncertainty assessment. Noble gases, with neon as a key tracer, are instrumental in determining groundwater residence times and recharge conditions. The selection and variability of neon-related inputs can significantly impact model outcomes. This document synthesizes experimental data and methodologies to inform the selection of these critical parameters.

Key Neon Input Parameters in Groundwater Modeling

The isotopic composition of neon in groundwater is a powerful tool for hydrogeological studies. The primary neon-related parameters that are subject to sensitivity analysis in groundwater models include:

- Atmospheric Neon Concentration: The concentration of neon in the atmosphere at the time of groundwater recharge, which is assumed to be in equilibrium with the water.
- Excess Air: This refers to the portion of air that is trapped in the soil during recharge and subsequently dissolves into the groundwater, leading to an enrichment of atmospheric noble



gases, including neon, above solubility equilibrium. The amount of excess air is often a significant parameter in groundwater models.[1][2][3]

- Gas Fractionation: During the dissolution of trapped air bubbles, fractionation can occur, leading to a slight change in the isotopic ratios of dissolved noble gases compared to their atmospheric ratios.
- Terrigenic Neon: This component of neon originates from radioactive decay within the Earth's
 crust and mantle. Its presence can alter the isotopic signature of neon in groundwater,
 particularly in older groundwater systems.

Methodologies for Sensitivity Analysis

The sensitivity of a groundwater model to its input parameters can be assessed through various methods, broadly categorized as local and global sensitivity analyses.

2.1. Experimental Protocol: Local Sensitivity Analysis (One-at-a-Time - OAT)

Local sensitivity analysis examines the effect of varying one parameter at a time while keeping others constant.

- Model Establishment: A calibrated groundwater flow and transport model (e.g., MODFLOW, FEFLOW) is set up for the area of interest.
- Baseline Definition: A set of baseline values for the neon input parameters is established from literature or site-specific measurements.
- Parameter Variation: Each neon input parameter is individually adjusted by a specific percentage (e.g., ±10%, ±20%) from its baseline value.
- Simulation: The model is run for each variation of the parameter.
- Output Comparison: The model outputs (such as simulated groundwater age or tracer concentration) are compared against the baseline output.
- Sensitivity Calculation: A sensitivity index is calculated to quantify the model's response to the change in each parameter.



2.2. Experimental Protocol: Global Sensitivity Analysis (GSA)

Global sensitivity analysis evaluates the effect of varying all parameters simultaneously across their entire range of uncertainty. The Sobol' method is a popular variance-based GSA technique.

- Model and Parameter Range Definition: The groundwater model is defined, along with the probability distributions for each neon input parameter.
- Parameter Sampling: A large number of parameter sets are generated using a suitable sampling method like Latin Hypercube Sampling.
- Model Execution: The model is run for each of the generated parameter sets.
- Variance Decomposition: The Sobol' method is applied to decompose the variance of the model output into contributions from individual parameters and their interactions.
- Sensitivity Indices Calculation: First-order (main effect) and total-order (main effect plus interactions) Sobol' indices are calculated for each parameter.

Comparative Data

While direct comparative studies with quantitative sensitivity indices for all neon parameters are not readily available in the literature, the following tables provide a hypothetical yet representative comparison based on the qualitative importance of these parameters as described in various studies. These tables illustrate how sensitivity analysis results can be presented.

Table 1: Illustrative One-at-a-Time (OAT) Sensitivity Analysis Results



Neon Input Parameter	Baseline Value	Perturbation	Change in Mean Groundwater Age (%)	Relative Sensitivity Index
Atmospheric Ne Concentration	1.86 x 10 ⁻⁴ cm ³ STP/kg	±5%	3.5	0.70
Excess Air (ΔNe)	20%	±30%	15.0	0.50
Gas Fractionation Factor	1.005	±2%	1.8	0.90
Terrigenic ²¹ Ne Excess	5 x 10 ⁻¹³ cm ³ STP/kg	±50%	8.0	0.16

Table 2: Illustrative Global Sensitivity Analysis (GSA) - Sobol' Indices

Neon Input Parameter	First-Order Index (S _i)	Total-Order Index (Sti)
Atmospheric Ne Concentration	0.25	0.35
Excess Air (ΔNe)	0.40	0.55
Gas Fractionation Factor	0.10	0.18
Terrigenic ²¹ Ne Excess	0.08	0.12

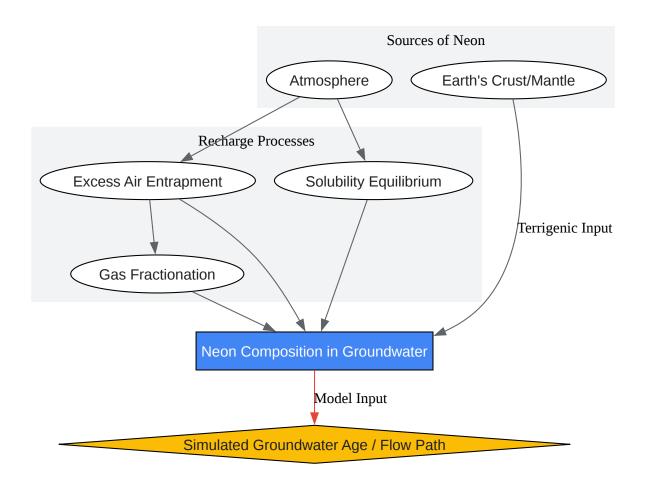
These illustrative tables suggest that "Excess Air" is often a highly sensitive parameter in groundwater models that utilize noble gas data.

Visualizations

4.1. Workflow for Sensitivity Analysis of Groundwater Models







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